

# Personal Protective Equipment & Handling Guide: [FeCl<sub>2</sub>bis(dppbz)]

**Author:** BenchChem Technical Support Team. **Date:** April 2026

## Compound of Interest

Compound Name: [FeCl<sub>2</sub>bis(dppbz)]

CAS No.: 101566-80-7

Cat. No.: B3339339

[Get Quote](#)

## Executive Summary & Chemical Profile

FeCl<sub>2</sub>bis(dppbz) (Dichlorobis(1,2-bis(diphenylphosphino)benzene)iron(II)) is a specialized organometallic complex used primarily as a catalyst in cross-coupling reactions and C-H activation. Unlike simple iron salts, this compound combines the corrosivity of iron(II) halides with the air-sensitivity and biological activity of phosphine ligands.

**Critical Safety Directive:** Treat this compound as Air-Sensitive, Moisture-Sensitive, and a Severe Irritant/Corrosive. All manipulation must occur under an inert atmosphere (Nitrogen or Argon) to preserve chemical integrity and prevent the release of hazardous hydrolysis byproducts (HCl and phosphine oxides).

## Chemical Identity & Properties

Property	Detail
Chemical Name	Dichlorobis(1,2-bis(diphenylphosphino)benzene)iron(II)
Formula	(Assumed stoichiometry based on "bis")
Appearance	Typically a dark solid (purple/brown/green depending on spin state)
Stability	Unstable in air/moisture.[1][2][3] Oxidizes to Fe(III) species.
Solubility	Soluble in DCM, THF, Chlorobenzene. Insoluble in Pentane/Hexane.

## Hazard Identification & Risk Assessment

Based on GHS Classification of components and analogous iron-phosphine complexes.

### Primary Hazards[4]

- Skin Corrosion/Irritation (Category 1B/2): The FeCl core hydrolyzes on contact with moisture (skin/mucous membranes) to form Hydrochloric Acid (HCl).
- Eye Damage (Category 1): Risk of irreversible corneal damage upon contact.
- Specific Target Organ Toxicity (Phosphines): Chronic exposure to phosphine ligands may affect the central nervous system and liver.
- Pyrophoricity (Latent): While not strictly pyrophoric in bulk, finely divided dust or concentrated solutions can heat rapidly upon air exposure.

### Mechanism of Danger

The danger lies in hydrolysis. Upon contact with ambient moisture:

Result: Immediate acid burns and release of free ligand.

## Personal Protective Equipment (PPE) Matrix

This protocol uses a Tiered Protection System based on the scale of operation.

### Tier 1: Analytical/Small Scale (< 100 mg)

Context: Weighing in Glovebox, NMR preparation.

Zone	Equipment	Specification
Respiratory	Fume Hood / Glovebox	No active respirator needed if inside a negative-pressure glovebox or Class II hood.
Dermal	Double Gloves	Inner: Nitrile (4 mil). Outer: Nitrile (4-8 mil). Change outer gloves immediately upon splash.
Ocular	Safety Glasses	ANSI Z87.1 compliant with side shields.
Body	Lab Coat	100% Cotton or Nomex (fire-resistant) recommended due to solvent flammability.

### Tier 2: Preparative/Large Scale (> 100 mg)

Context: Synthesis, Reaction Setup, Schlenk Line work.

Zone	Equipment	Specification
Respiratory	Fume Hood + Sash	Work strictly behind the sash. If working outside containment (rare), use N95 with Acid Gas cartridge.
Dermal	Chemical Resistant Gloves	Laminate (Silver Shield/4H) or Thick Nitrile (8 mil+). Standard nitrile degrades rapidly in DCM (common solvent).
Ocular	Chemical Goggles	Indirect vented goggles. Face shield required if pouring solutions.
Body	Chemical Apron	Tyvek or rubber apron over lab coat to prevent soak-through.

## Operational Handling Protocols

### A. The "Inert-First" Weighing Protocol

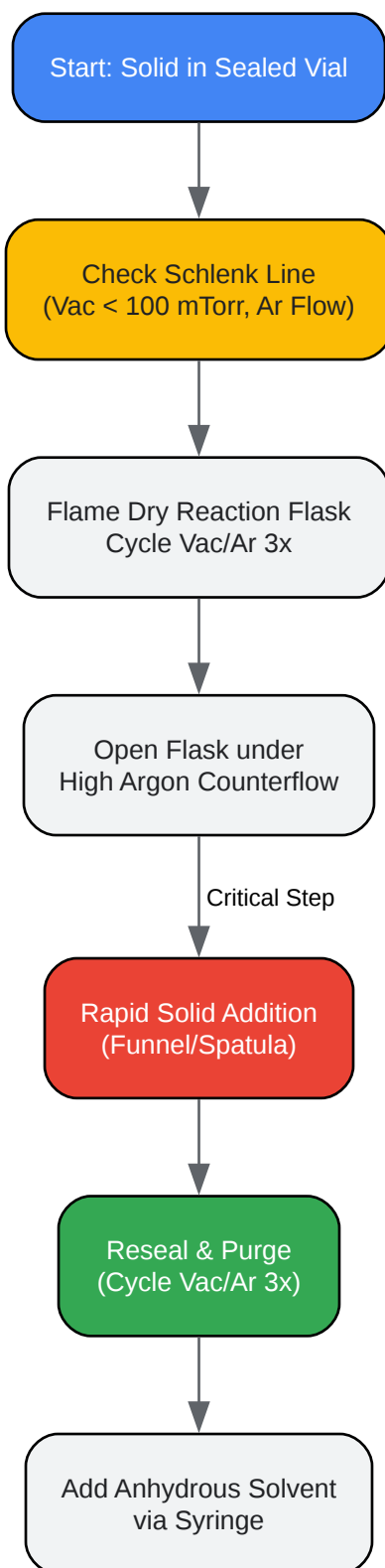
Objective: Prevent oxidation and hydrolysis during transfer.

- Preparation: Dry all glassware (vials, spatulas) in an oven at 120°C for >2 hours. Transfer hot to the glovebox antechamber.
- Atmosphere: Cycle antechamber 3 times (Vacuum/Argon). Ensure  
and  
levels are < 5 ppm.
- Weighing:
  - Place an antistatic gun inside the box to neutralize static on the solid.
  - Weigh directly into the reaction vessel or a pre-tared vial.

- Do not use weighing paper (static risk); use weighing boats or glass.
- Sealing: Cap the vial tightly and wrap with Parafilm or electrical tape inside the box before bringing it out.

## **B. Schlenk Line Transfer Workflow**

For transferring the compound from storage to a reaction flask without a glovebox.



[Click to download full resolution via product page](#)

Figure 1: Standard Schlenk line solid transfer protocol to maintain inert atmosphere.

## Emergency Response & Disposal

### Spill Management

Scenario: A vial breaks inside the fume hood.

- Alert: Announce the spill.
- PPE Up: Don double nitrile gloves and goggles.
- Quench: Cover the solid with dry sand or vermiculite.
  - Do not use water directly, as this will generate HCl gas.
- Clean: Sweep into a container. Wipe the surface with a paper towel soaked in dilute sodium bicarbonate ( ) to neutralize trace acid.
- Disposal: Label as "Heavy Metal Waste (Iron) + Phosphine".

### Exposure First Aid<sup>[5][6]</sup>

- Skin: Brush off dry powder before rinsing. Rinse with water for 15 minutes. Apply Calcium Gluconate gel if HF was involved (unlikely here, but standard for some counter-ions); otherwise, treat as an acid burn.
- Eyes: Flush for 15 minutes holding eyelids open.<sup>[4]</sup> Seek immediate medical attention.
- Inhalation: Move to fresh air. If breathing is difficult, provide oxygen.<sup>[5][6][7][8]</sup>

### Waste Disposal

Never dispose of **[FeCl<sub>2</sub>bis(dppbz)]** in the trash or down the drain.

- Quenching: Dissolve waste material in a solvent (e.g., acetone). Slowly add dilute bleach (sodium hypochlorite) or hydrogen peroxide to oxidize the phosphine ligands to phosphine oxides (less toxic).
- Neutralization: Neutralize the iron salt with sodium bicarbonate.

- Stream: Dispose of the resulting sludge in the Solid Heavy Metal Waste container.

## References

- Safety Data Sheet: Iron(II) Chloride. Fisher Scientific. [Link](#)
- Safety Data Sheet: 1,2-Bis(diphenylphosphino)benzene (dppbz). Sigma-Aldrich.[9] [Link](#)
- Handling Air-Sensitive Reagents. The Scripps Research Institute. [Link](#)
- Prudent Practices in the Laboratory: Handling and Management of Chemical Hazards. National Research Council (US). [Link](#)

### Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: [info@benchchem.com](mailto:info@benchchem.com) or [Request Quote Online](#).

## Sources

- 1. [americanelements.com](http://americanelements.com) [[americanelements.com](http://americanelements.com)]
- 2. [americanelements.com](http://americanelements.com) [[americanelements.com](http://americanelements.com)]
- 3. [americanelements.com](http://americanelements.com) [[americanelements.com](http://americanelements.com)]
- 4. [apps.mnc.umn.edu](http://apps.mnc.umn.edu) [[apps.mnc.umn.edu](http://apps.mnc.umn.edu)]
- 5. [echemi.com](http://echemi.com) [[echemi.com](http://echemi.com)]
- 6. [aksci.com](http://aksci.com) [[aksci.com](http://aksci.com)]
- 7. [airgas.com](http://airgas.com) [[airgas.com](http://airgas.com)]
- 8. [wpcdn.web.wsu.edu](http://wpcdn.web.wsu.edu) [[wpcdn.web.wsu.edu](http://wpcdn.web.wsu.edu)]
- 9. [fishersci.com](http://fishersci.com) [[fishersci.com](http://fishersci.com)]
- To cite this document: BenchChem. [Personal Protective Equipment & Handling Guide: [FeCl<sub>2</sub>bis(dppbz)]]]. BenchChem, [2026]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b3339339/docs#personal-protective-equipment-handling-guide-fecl2bis-dppbz>]

**Disclaimer & Data Validity:**

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

**Technical Support:** The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

**Need Industrial/Bulk Grade?** [Request Custom Synthesis Quote](#)

## BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

### Contact

Address: 3281 E Guasti Rd  
Ontario, CA 91761, United States  
Phone: (601) 213-4426  
Email: [info@benchchem.com](mailto:info@benchchem.com)

[Contact our Ph.D. Support Team for a compatibility check](#)